

Application of Lanthanum(III) Nitrate Hydrate in Wastewater Treatment

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Compound of Interest

Compound Name: Lanthanum(III) nitrate hydrate

Cat. No.: B563265

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Application Notes

Lanthanum(III) nitrate hydrate is a highly effective chemical agent for the removal of phosphate from wastewater. Its application is primarily centered on the principle of precipitation, where lanthanum ions (La^{3+}) react with phosphate ions (PO_4^{3-}) to form highly insoluble lanthanum phosphate (LaPO_4).^{[1][2]} This process is advantageous due to its high efficiency, selectivity for phosphate, and the stability of the resulting precipitate over a wide pH range.^{[1][3]}

The primary mechanism of phosphate removal is the chemical precipitation of lanthanum phosphate (LaPO_4), a compound with a very low solubility product constant (K_{sp}), indicating its high insolubility.^[4] This reaction is effective even at low phosphate concentrations.^[4] In addition to direct precipitation, lanthanum can be incorporated into other materials, such as biochar or bentonite clay, to create adsorbents with enhanced phosphate removal capabilities.^{[4][5][6]} In these cases, the removal mechanisms also include inner-sphere complexation, and electrostatic attraction.^{[4][5]}

The effectiveness of **lanthanum(III) nitrate hydrate** for phosphate removal is influenced by several key parameters, including pH, the molar ratio of lanthanum to phosphate, and the presence of other ions. Optimal phosphate removal typically occurs in a pH range of 4.5 to 8.5.^[3] Unlike other common precipitants such as aluminum and iron salts, lanthanum does not require significant pH adjustment of the wastewater, which is often naturally within the pH 7 to 8 range, making its application more cost-effective.^[3]

Recent research has also explored the use of lanthanum-based materials for the removal of other contaminants, such as fluoride, from industrial wastewater.[7] The versatility of lanthanum compounds makes them a promising solution for treating various types of inorganic pollutants in water.[5]

Quantitative Data Summary

The following tables summarize the quantitative data from various studies on the application of lanthanum-based materials for phosphate removal from wastewater.

Table 1: Phosphate Removal Efficiency using Lanthanum Precipitation

Lanthanum Source	La:P Molar Ratio	Initial Phosphate (mg/L)	Final Phosphate (mg/L)	Removal Efficiency (%)	Optimal pH	Reference
La(NO ₃) ₃ solution	2:1	Not specified	< 0.1	> 99	4.5 - 8.5	[3]
La-zeolite	Not specified	5.34	0.032	99.4	Not specified	[1]
La(OH) ₃ -magnetic composite	Not specified	1.17	0.05	95.7	Not specified	[1]

Table 2: Adsorption Capacity of Lanthanum-Modified Adsorbents for Phosphate

Adsorbent	Maximum Adsorption Capacity (mg-P/g)	Optimal pH	Reference
Lanthanum-modified sludge biochar	140.237	3.0	[4]
Magnetite/lanthanum hydroxide [M-La(OH) ₃]	52.7	7.0	[4]
La(OH) ₃ /CK-DETA	173.3	Not specified	[8]
Lanthanum carbonate (La ₂ (CO ₃) ₃)	106.6	2.9	[9]

Experimental Protocols

Protocol 1: Phosphate Removal from Wastewater using Lanthanum Nitrate Solution (Jar Test)

This protocol describes a standard jar test procedure to determine the optimal dosage of **lanthanum(III) nitrate hydrate** for phosphate removal from a given wastewater sample.

Materials:

- Lanthanum(III) nitrate hexahydrate (La(NO₃)₃·6H₂O)
- Wastewater sample containing phosphate
- Jar testing apparatus with multiple beakers and variable speed stirrers
- pH meter
- Filtration apparatus (e.g., Whatman No. 42 filter paper)
- Spectrophotometer for phosphate analysis (e.g., using the ascorbic acid method)
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment

Procedure:

- **Preparation of Lanthanum Nitrate Stock Solution:** Prepare a stock solution of a known concentration (e.g., 1 g/L as La^{3+}) by dissolving a calculated amount of $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ in deionized water.
- **Jar Test Setup:** Fill a series of beakers (e.g., 6 beakers) with a fixed volume of the wastewater sample (e.g., 500 mL).
- **Dosage Variation:** Add varying amounts of the lanthanum nitrate stock solution to each beaker to achieve a range of La:P molar ratios (e.g., 0.5:1, 1:1, 1.5:1, 2:1, 2.5:1). One beaker should be a control with no lanthanum addition.
- **Rapid Mixing:** Place the beakers on the jar testing apparatus and stir at a high speed (e.g., 90 rpm) for a short period (e.g., 2 minutes) to ensure rapid and uniform mixing of the lanthanum nitrate.^[3]
- **Slow Mixing (Flocculation):** Reduce the stirring speed (e.g., to 20 rpm) and continue mixing for a longer period (e.g., 10 minutes) to promote the formation of lanthanum phosphate flocs.^[3]
- **Settling:** Turn off the stirrers and allow the flocs to settle quiescently for a specified time (e.g., 20 minutes).^[3]
- **Sample Collection and Analysis:** Carefully collect a supernatant sample from each beaker and filter it through a 0.45 μm filter. Analyze the filtered samples for residual phosphate concentration using a spectrophotometer.
- **pH Measurement:** Measure the final pH of the treated water in each beaker.
- **Determination of Optimal Dose:** Plot the residual phosphate concentration against the lanthanum dosage to determine the optimal dose that achieves the desired phosphate removal.

Protocol 2: Preparation of Lanthanum-Modified Biochar for Phosphate Adsorption

This protocol outlines the synthesis of a lanthanum-modified biochar adsorbent for enhanced phosphate removal.

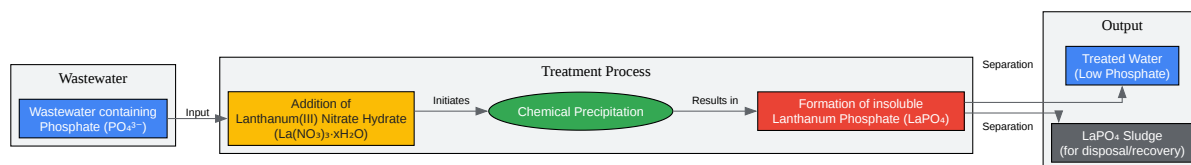
Materials:

- Sludge biochar (or other biochar source)
- Lanthanum(III) nitrate hexahydrate ($\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Deionized water
- Magnetic stirrer
- Drying oven

Procedure:

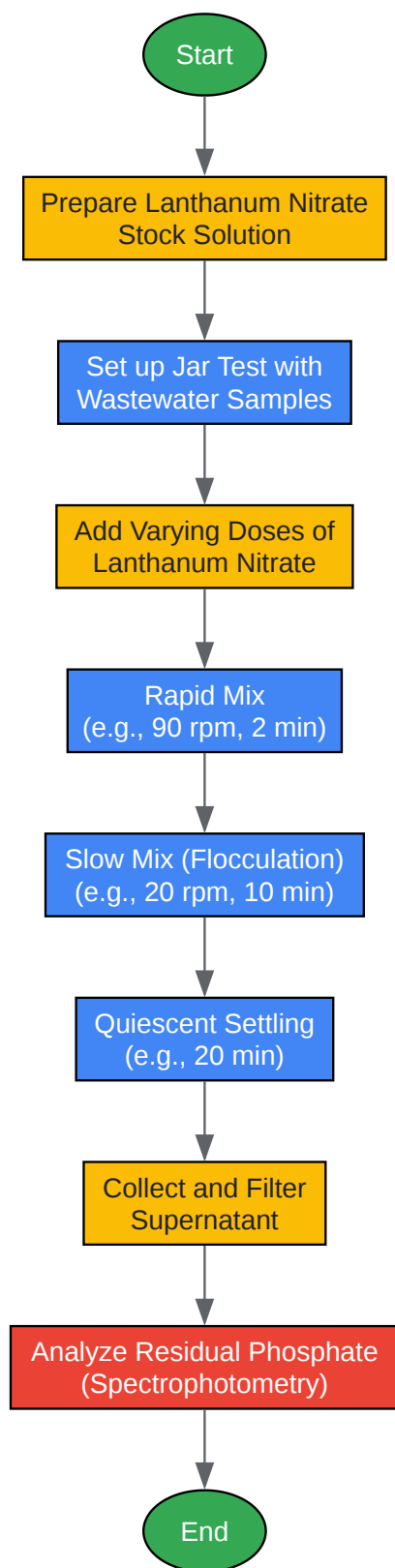
- **Mixing:** Dissolve a specific mass ratio of biochar and $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ in deionized water (e.g., a 1:2 mass ratio of biochar to lanthanum nitrate).[4]
- **Agitation:** Constantly agitate the mixture using a magnetic stirrer at room temperature for a set duration (e.g., 3 hours).[4]
- **Settling and Supernatant Removal:** Allow the solid material to fully settle and then carefully decant the supernatant.[4]
- **Washing and Drying:** Wash the solid material with deionized water to remove any unreacted lanthanum nitrate. Dry the washed material in an oven at a specific temperature (e.g., 50 °C) for a sufficient time (e.g., 12 hours) to obtain the final lanthanum-modified biochar.[4]
- **Characterization (Optional):** The prepared adsorbent can be characterized using techniques such as Scanning Electron Microscopy (SEM), X-ray Diffraction (XRD), and Fourier-Transform Infrared Spectroscopy (FTIR) to analyze its morphology and surface chemistry.[4]

Visualizations



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Caption: Chemical mechanism of phosphate removal.



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Caption: Experimental workflow for jar testing.

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